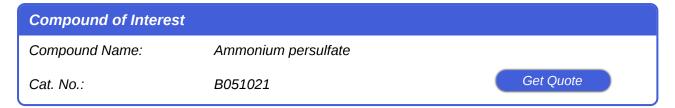


# Application Notes: Ammonium Persulfate as a Copper Etchant for Printed Circuit Boards

Author: BenchChem Technical Support Team. Date: December 2025



#### Introduction

Ammonium persulfate ((NH<sub>4</sub>)<sub>2</sub>S<sub>2</sub>O<sub>8</sub>) is a widely used etchant in the fabrication of printed circuit boards (PCBs). It serves as a viable alternative to ferric chloride, offering distinct advantages such as a transparent solution that allows for visual monitoring of the etching process.[1][2][3] This characteristic is particularly beneficial for research and development settings where precise control and observation are critical. The etching process involves the chemical removal of unprotected copper from a copper-clad board to reveal the desired circuit pattern. The reaction rate is dependent on several factors, primarily the concentration of the etchant solution and its temperature.[4] These application notes provide detailed protocols and quantitative data for the use of **ammonium persulfate** in PCB etching.

## **Data Presentation**

The efficacy of the etching process is highly dependent on operational parameters. The following tables summarize the key quantitative data for using **ammonium persulfate** as a copper etchant.

Table 1: Recommended Concentrations and Operating Temperatures



Parameter	Value	Notes	Source(s)
Concentration	220-250 g/L	A common concentration range for effective etching.	[1][5][6]
~150 g/L (1M)	Sufficient for processing smaller boards.	[7]	
1 part crystals to 5 parts water	A volumetric ratio for quick preparation.	[6][8]	<del>-</del>
Dissolving Temperature	~75°C	Hot water is recommended to fully dissolve the crystals.	[6]
Operating Temperature	30 - 50°C	The most common and effective temperature range for the etching reaction.	[9][10]
40°C	A recommended temperature to speed up the etching process.	[1][3]	
43°C ± 3°C	A specific temperature for monitored etching.	[11]	-

Table 2: Etch Rate and Time Under Various Conditions



Etch Rate	Etching Time	Copper Thickness	Temperatur e	Conditions	Source(s)
~8 nm/sec	-	Thin Film	40°C	Rate approximatel y doubles with every 10°C increase.	[10]
0.00027 in./min (~11.4 nm/sec)	-	-	48°C	Solution containing 7 oz./gal of dissolved copper.	[9]
-	4-5 minutes	-	75°C	In an etch tank with agitation.	[6]
-	6-10 minutes	-	75°C	In an open container with regular stirring.	[6]
-	~7 minutes	1 oz	-	Using a fresh solution.	[11]
-	~15 minutes	2 oz	-	Using a fresh solution.	[11]
-	15-25 minutes	-	-	General estimate for the process.	[2]
1.47 - 1.62 mils/min (~623-686 nm/sec)	-	-	~49°C (120°F)	Alkaline solution (pH 9.5) with additives.	[12]



## **Experimental Protocols**

Protocol 1: Preparation of Ammonium Persulfate Etchant Solution

This protocol describes the preparation of a standard etching solution from **ammonium persulfate** crystals.

- Safety First: Before starting, put on appropriate Personal Protective Equipment (PPE), including safety glasses or goggles and rubber gloves.[6] Work in a well-ventilated area.[6]
- Determine Required Volume: Calculate the amount of solution needed to fully immerse the PCB. Prepare only enough solution for the immediate job, as it decomposes after being mixed.[6]
- Measure Components: For a standard solution, measure 250 grams of ammonium
   persulfate crystals for every 1 liter of water.[1] Use a plastic or Pyrex glass container for
   mixing; do not use metal containers.[1][6]
- Dissolve Crystals: Heat the water to approximately 75°C and pour it into the mixing container.[6] Slowly add the **ammonium persulfate** crystals to the hot water while stirring until they are fully dissolved.[6] The resulting solution should be clear.
- Adjust Temperature: If necessary, cool the solution to the desired operating temperature (typically 40-50°C) before beginning the etching process.[1][9]

Protocol 2: Printed Circuit Board (PCB) Etching

This protocol outlines the procedure for etching a copper-clad board with a prepared **ammonium persulfate** solution.

- Pre-Etching Preparation:
  - Cut the PCB to the required size to conserve the etchant.
  - Thoroughly clean the copper surface of the PCB to remove any oils, grease, or oxidation.
     A scouring pad can be used for this purpose.[6] Rinse the board with clean running water.



Apply the etch-resistant pattern (e.g., toner transfer, photoresist) to the clean, dry board.
 Ensure the resist has fully hardened if applicable.[6]

## Etching Process:

- Fully immerse the prepared PCB into the etchant solution within a plastic or glass tray.
- For optimal results, provide constant agitation. This can be done by gently rocking the tray, stirring the solution, or using an air pump (bubbler) in an etch tank.[1][6] Agitation ensures that fresh etchant is always in contact with the copper surface.
- Visually monitor the board through the transparent solution. The etching is complete when all the unwanted copper has been removed.[6] This can take anywhere from 4 to 25 minutes depending on the solution's temperature, concentration, and the thickness of the copper.[2][6][11]

## Post-Etching:

- Once etching is complete, immediately remove the PCB from the etchant solution.
- Rinse the board thoroughly under clean running water for 2 to 5 minutes to stop the chemical reaction and remove any residual etchant. [6][11]
- Remove the etch-resistant material using an appropriate solvent (e.g., acetone for toner).
- Inspect the board for any defects. Minor bridges or shorts between tracks can sometimes be removed with a sharp knife.

Protocol 3: Post-Etch Treatment with Oxalic Acid (Optional)

This optional step can be used for further cleaning and to determine the quality of the dielectric material after etching.

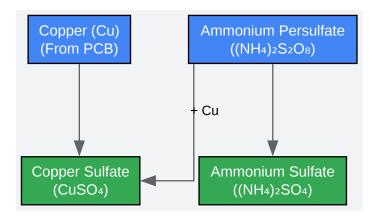
- Safety Warning: Oxalic acid is highly toxic and should be handled with extreme care.[11]
- Prepare Solution: Prepare a 10% solution of oxalic acid in distilled water.



- Immersion: After rinsing the etched board (Protocol 2, Step 3), immerse it in the oxalic acid solution at room temperature (25°C ± 8°C) for 15 to 20 minutes.[11] Provide gentle circulation of the solution during this time.[11]
- Final Rinse and Cleaning:
  - Flush the specimen with tap water for 2 to 5 minutes.[11]
  - Scrub the board with pumice to remove any remaining resist.[11]
  - Perform a final rinse with distilled water.[11]
  - Dry the specimens in an air-circulating chamber at 80°C for one hour before evaluation.
     [11]

# **Mandatory Visualization**

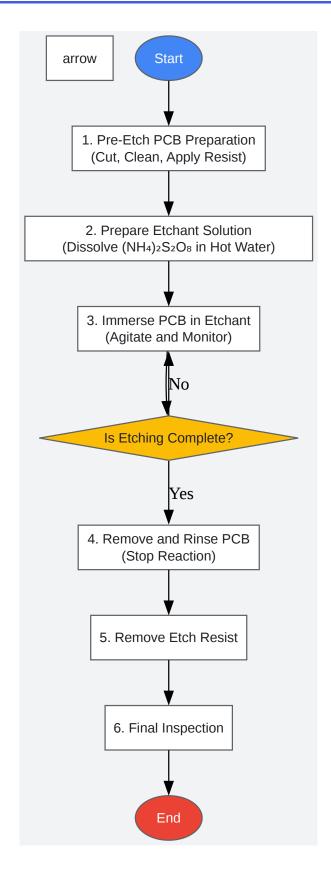
The following diagrams illustrate the key chemical reaction and the experimental workflow for the PCB etching process.



Click to download full resolution via product page

Caption: Chemical reaction for etching copper with **ammonium persulfate**.





Click to download full resolution via product page

Caption: Experimental workflow for PCB etching with ammonium persulfate.



### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. mgchemicals.com [mgchemicals.com]
- 2. thinkrobotics.com [thinkrobotics.com]
- 3. farnell.com [farnell.com]
- 4. KINETICS OF COPPER ETCHING WITH AMMONIUM PERSULFATE ProQuest [proquest.com]
- 5. quora.com [quora.com]
- 6. wiltronics.com.au [wiltronics.com.au]
- 7. researchgate.net [researchgate.net]
- 8. electro-tech-online.com [electro-tech-online.com]
- 9. qsl.net [qsl.net]
- 10. filelist.tudelft.nl [filelist.tudelft.nl]
- 11. electronics.org [electronics.org]
- 12. US3837945A Process of etching copper circuits with alkaline persulfate and compositions therefor - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Application Notes: Ammonium Persulfate as a Copper Etchant for Printed Circuit Boards]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051021#ammonium-persulfate-as-an-etchant-for-printed-circuit-boards]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com